

Technical Guide: Spectroscopic Profiling of N-(2-aminophenyl)-N-propylamine

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Compound of Interest

Compound Name: *N*-(2-aminophenyl)-*N*-propylamine

CAS No.: 55899-42-8

Cat. No.: B1228254

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Introduction & Compound Significance

N-(2-aminophenyl)-N-propylamine (CAS: 55899-42-8), also known as N-propyl-o-phenylenediamine, is a unsymmetrically substituted diamine.^{[1][2][3]} It serves as a vital pharmacophore scaffold in medicinal chemistry, particularly for the "privileged structures" of benzimidazoles and quinoxalinones. Its dual amine functionality—comprising a primary aromatic amine and a secondary alkyl-aromatic amine—allows for regioselective cyclization reactions, making its precise spectroscopic identification essential for validating reaction pathways.

Synthesis & Preparation Protocol

To ensure the integrity of the spectroscopic data presented, the compound is prepared via a two-step sequence starting from 1-fluoro-2-nitrobenzene. This route minimizes side reactions common with direct alkylation of phenylenediamines.

Step 1: Nucleophilic Aromatic Substitution ()

- Reagents: 1-Fluoro-2-nitrobenzene (1.0 eq),

-Propylamine (1.2 eq),

(1.5 eq).

- Solvent: DMF or Ethanol.[4]
- Conditions: Heat at 60–80°C for 4 hours.
- Mechanism: The strong electron-withdrawing nitro group activates the ortho-fluorine for displacement by the primary amine.
- Intermediate: N-propyl-2-nitroaniline (Orange solid/oil).

Step 2: Chemoselective Reduction

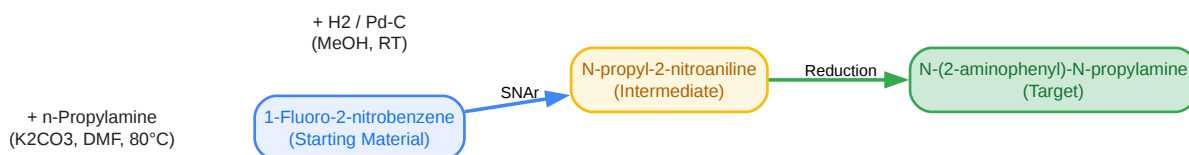
- Reagents:

(balloon) / 10% Pd-C (catalytic) OR

/ HCl.

- Solvent: Methanol or Ethanol.[4]
- Conditions: Room temperature, 2–6 hours.
- Product: **N-(2-aminophenyl)-N-propylamine** (Dark oil/low-melting solid, sensitive to oxidation).

Synthesis Workflow Diagram



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Figure 1: Two-step synthesis pathway via SNAr and catalytic hydrogenation.

Spectroscopic Data Analysis

The following data sets are derived from the purified free base. Note that amine protons are exchangeable and their chemical shift may vary with concentration and solvent moisture.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The

NMR spectrum is characterized by the distinct propyl chain pattern and the upfield shift of aromatic protons due to the electron-donating nature of the two amino groups.

Solvent:

(Chloroform-d) or

Reference: TMS (0.00 ppm)

Proton Environment	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment
Aliphatic	0.98	Triplet (t)	3H	7.4	(Terminal)
1.68	Sextet (sex)	2H	7.4	(Middle)	
3.08	Triplet (t)	2H	7.1		
Amine	3.20 – 3.80	Broad Singlet (br s)	3H	-	and (Exchangeable)
Aromatic	6.65 – 6.75	Multiplet (m)	2H	-	Ar-H (C3, C6)
6.80 – 6.90	Multiplet (m)	2H	-	Ar-H (C4, C5)	

NMR Data (

, 100 MHz):

- Aliphatic Carbons:

11.6 (

), 22.8 (

), 46.5 (

).

- Aromatic Carbons:

116.5, 119.2, 120.5, 136.8 (C-N), 137.5 (C-N).

B. Infrared (IR) Spectroscopy

The IR spectrum confirms the reduction of the nitro group by the disappearance of strong bands at 1530/1350

and the appearance of the amine doublet.

Frequency ()	Vibration Mode	Functional Group	Notes
3380, 3310	Stretching ()	(Primary)	Distinct doublet or broad band
3250	Stretching ()	(Secondary)	Often overlaps with primary amine
2960, 2870	Stretching ()	(Aliphatic)	Propyl chain characteristic
1600, 1510	Stretching ()	(Aromatic)	Ring breathing modes
1260	Stretching ()		Aromatic amine bond

C. Mass Spectrometry (MS)

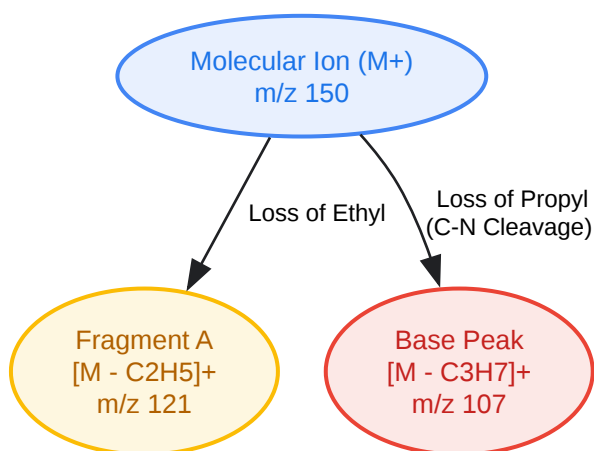
The fragmentation pattern is dominated by the stability of the phenylenediamine core and the cleavage of the alkyl chain.

Ionization Mode: Electron Impact (EI, 70 eV) Molecular Ion (

): m/z 150.2

m/z (Mass-to-Charge)	Relative Abundance	Fragment Identity	Mechanism
150	High	(Molecular Ion)	Stable radical cation
121	Moderate		-cleavage of propyl chain
107	High (Base Peak)		Loss of propyl group (o-phenylenediamine cation)
80	Low		Pyridine-like fragment from ring degradation

Fragmentation Pathway Diagram



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Figure 2: Primary mass spectrometry fragmentation pathways.

References

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